

# A Comprehensive Technical Guide to the Physicochemical Characteristics of Creatine Phosphate Dipotassium Salt

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Compound of Interest		
	Sarcosine, N-	
Compound Name:	(phosphonoamidino)-, dipotassium	
	salt	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical characteristics of creatine phosphate dipotassium salt. The information is curated to be a vital resource for researchers, scientists, and professionals involved in drug development and various scientific applications of this high-energy phosphate compound.

## Introduction

Creatine phosphate, in its dipotassium salt form (C<sub>4</sub>H<sub>8</sub>K<sub>2</sub>N<sub>3</sub>O<sub>5</sub>P), is a crucial molecule in cellular bioenergetics.[1] It serves as a rapidly available reserve of high-energy phosphate for the regeneration of adenosine triphosphate (ATP) in tissues with high and fluctuating energy demands, such as skeletal muscle and the brain.[2][3][4][5] The transfer of a phosphate group from creatine phosphate to adenosine diphosphate (ADP) is a key reaction catalyzed by the enzyme creatine kinase, forming the basis of the creatine-creatine phosphate energy shuttle.[1] This guide delves into the essential physicochemical properties, analytical methodologies for its characterization, and its central role in cellular signaling pathways.

# **Physicochemical Properties**



The physicochemical properties of creatine phosphate dipotassium salt are summarized in the tables below, providing a clear and structured presentation of quantitative data for easy reference and comparison.

**Table 1: General Physicochemical Properties** 

Property	Value Value	Reference(s)
Chemical Name	N- [imino(phosphonoamino)methy l]-N-methyl-glycine, dipotassium salt	[1]
Synonyms	Phosphocreatine, 2K; Creatine Phosphate, Dipotassium Salt	[1]
CAS Number	18838-38-5	[1]
Molecular Formula	C4H8K2N3O5P	[1]
Molecular Weight	287.29 g/mol	[1]
Appearance	White solid/crystalline powder	[1]
Purity	≥98% (by TLC)	[1]

Table 2: Solubility and pH

Property	Value	Reference(s)
Solubility in Water	5 mg/mL	[1]
Solubility in PBS (pH 7.2)	5 mg/mL	[6]
pH (in solution)	Data not readily available for the dipotassium salt. Creatine solutions are generally near neutral pH.	[7]

# **Table 3: Thermal and Stability Properties**



Property	Value	Reference(s)
Melting Point	>175°C (decomposes) for creatine phosphate	[8]
Flash Point	268.5 °C (515.3 °F)	[1]
Storage Temperature	-20°C	[1]
Hygroscopicity	Hygroscopic solid	[9]
Stability in Solution	Unstable in acidic conditions; hydrolysis is slow under slightly alkaline conditions (e.g., pH 7.8). Stock solutions are stable for up to 3 months at -20°C.	[9]
Degradation	Degrades to creatinine, with the rate increasing at lower pH and higher temperatures.	[7][10]

# **Experimental Protocols**

Detailed methodologies are crucial for the accurate characterization of creatine phosphate dipotassium salt. Below are representative experimental protocols for key analytical procedures.

# High-Performance Liquid Chromatography (HPLC) for Purity and Stability Analysis

A stability-indicating HPLC method is essential for determining the purity of creatine phosphate and quantifying its degradation products, primarily creatinine.

Principle: This method separates creatine phosphate from its impurities and degradation products on a reverse-phase column. The concentration of each component is determined by UV detection.

Instrumentation and Reagents:

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- · HPLC system with a UV detector
- Hypersil BDS C18 column (250 × 4.6 mm, 5 μm) or equivalent
- Mobile Phase: An aqueous solution containing 0.2% (w/v) tetrabutylammonium hydroxide and 0.2% (w/v) monopotassium phosphate, adjusted to pH 6.6 with orthophosphoric acid.
   [11]
- Diluent: An aqueous solution containing 0.2% (w/v) tetrabutylammonium hydroxide and 0.2% (w/v) monopotassium phosphate, adjusted to pH 9.0.[11]
- Creatine phosphate dipotassium salt reference standard
- · Creatinine reference standard

#### Procedure:

- Standard Preparation: Prepare a stock solution of the creatine phosphate dipotassium salt
  reference standard in the diluent. Prepare a series of working standards by diluting the stock
  solution to known concentrations. Similarly, prepare a stock solution and working standards
  for creatinine.
- Sample Preparation: Accurately weigh and dissolve the creatine phosphate dipotassium salt sample in the diluent to a known concentration.
- Chromatographic Conditions:

Flow rate: 1.0 mL/min

Column temperature: 30°C

Detection wavelength: 210 nm

Injection volume: 20 μL

Analysis: Inject the standard and sample solutions into the HPLC system.



Quantification: Identify the peaks of creatine phosphate and creatinine based on their
retention times compared to the standards. Calculate the concentration of each component
in the sample by comparing the peak areas with the calibration curve generated from the
standard solutions.

# **Determination of Melting Point**

Principle: The melting point is determined by observing the temperature at which the crystalline solid transitions to a liquid. For creatine phosphate, decomposition occurs at the melting point.

#### Instrumentation:

- Melting point apparatus with a calibrated thermometer or digital temperature sensor.
- Capillary tubes.

#### Procedure:

- Ensure the melting point apparatus is calibrated.
- Finely powder the creatine phosphate dipotassium salt sample.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a slow, controlled rate (e.g., 1-2°C per minute) near the expected melting point.
- Observe the sample and record the temperature range from the point at which the first drop
  of liquid appears to the point at which the entire sample has melted or decomposed. For
  creatine phosphate, the temperature at which decomposition begins should be noted.[8]

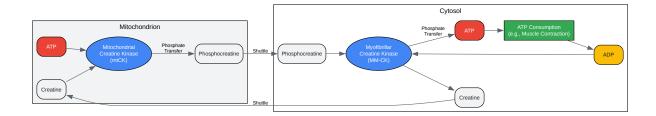
# Signaling Pathways and Biological Role

Creatine phosphate plays a central role in cellular energy homeostasis through the creatine kinase (CK) system. This system is not merely a simple energy reservoir but a complex, regulated pathway that is integral to cellular function.



# The Creatine Kinase/Phosphocreatine Shuttle

The primary function of creatine phosphate is to act as a temporal and spatial energy buffer. The creatine kinase/phosphocreatine shuttle facilitates the transfer of high-energy phosphate from mitochondria, where ATP is produced, to subcellular sites of high ATP consumption.



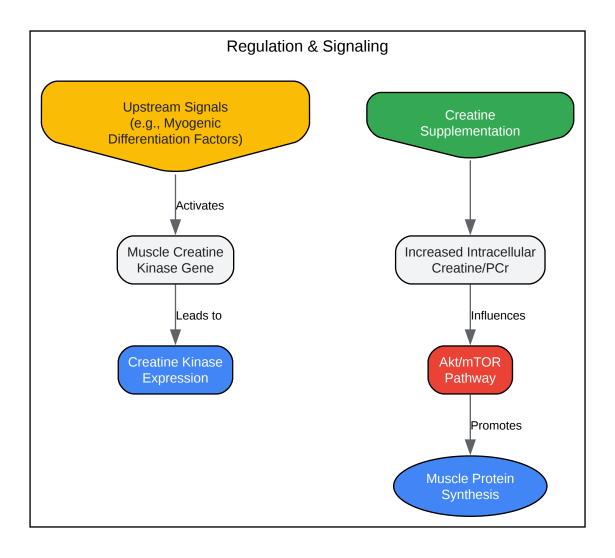
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Caption: The Creatine Kinase/Phosphocreatine Energy Shuttle.

# **Regulation and Interaction with Other Pathways**

The expression of creatine kinase is tightly regulated, particularly in muscle cells, by upstream elements including muscle-specific enhancers.[12][13] The creatine kinase system also interacts with other key signaling pathways that govern cell growth and metabolism. For instance, creatine supplementation has been shown to influence the Akt/mTOR pathway, a central regulator of muscle protein synthesis.[3] This suggests that beyond its role in energy buffering, creatine metabolism can impact anabolic signaling.





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Caption: Regulation and Signaling Interactions of Creatine Metabolism.

## Conclusion

Creatine phosphate dipotassium salt is a well-characterized molecule with defined physicochemical properties that are critical to its function as a high-energy phosphate donor. Understanding these characteristics, along with the appropriate analytical methodologies, is essential for its application in research and drug development. Its central role in the creatine kinase signaling pathway highlights its importance in cellular energetics and its potential as a therapeutic agent in conditions associated with impaired energy metabolism. This guide provides a foundational resource for scientists and researchers working with this vital biomolecule.



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